

3-Methylbiphenyl molecular weight and formula

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Compound of Interest

Compound Name: **3-Methylbiphenyl**

Cat. No.: **B165614**

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An In-Depth Technical Guide to **3-Methylbiphenyl**: Properties, Synthesis, and Applications

Introduction

3-Methylbiphenyl, also known by its synonyms 3-phenyltoluene and m-methylbiphenyl, is a bicyclic aromatic hydrocarbon.^{[1][2]} Its structure consists of a biphenyl core with a methyl group substituted at the third position of one of the phenyl rings.^[1] This compound presents as a colorless to pale yellow liquid at ambient temperature and is characterized by its solubility in common organic solvents and insolubility in water.^{[1][3]} As a versatile chemical intermediate and building block, **3-Methylbiphenyl** is of significant interest to researchers in organic synthesis, materials science, and drug development.^{[1][4]} This guide provides a comprehensive overview of its core physicochemical properties, a representative synthesis methodology, analytical procedures, and key applications relevant to the scientific community.

Physicochemical and Spectroscopic Data

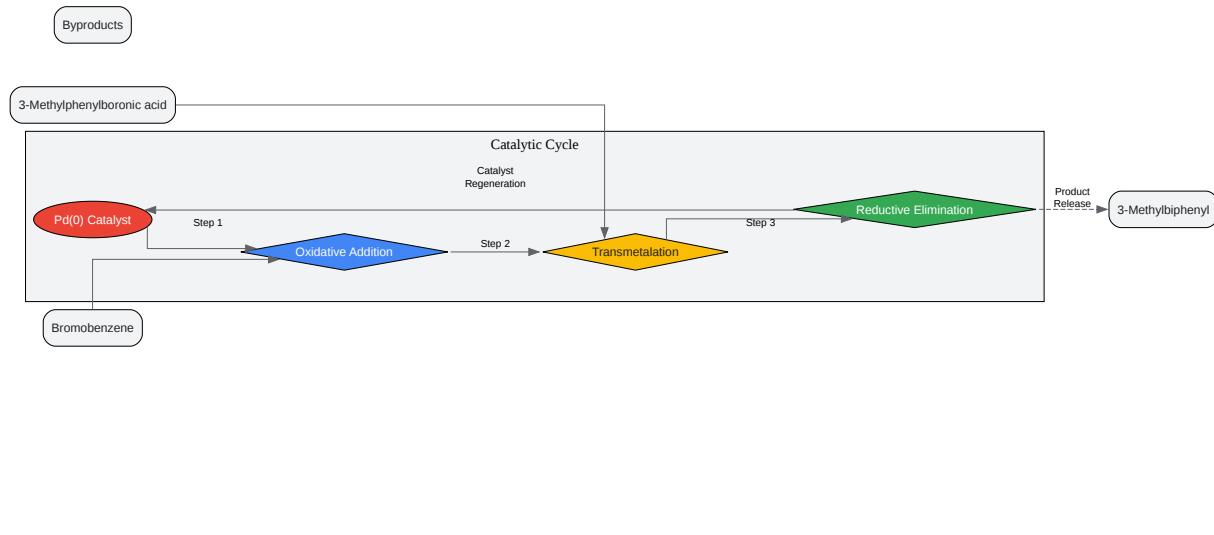
The fundamental properties of **3-Methylbiphenyl** are critical for its application in experimental design and chemical synthesis. These data are compiled from authoritative chemical databases and supplier specifications.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₂	[1][2][3][5]
Molecular Weight	168.24 g/mol	[4][6][7]
Monoisotopic Mass	168.0939 g/mol	[5][8]
CAS Registry Number	643-93-6	[1][3][5][9]
IUPAC Name	1-methyl-3-phenylbenzene	[2][5][7]
Appearance	Colorless to light yellow liquid	[1][6][10]
Melting Point	4-5 °C	[5][6][11]
Boiling Point	272-272.7 °C	[3][6][11]
Density	~1.01 g/mL	[6][12]
Refractive Index	~1.600 - 1.605 @ 20 °C	[10][11]
Flash Point	> 110 °C	[6][11]

Synthesis Pathway: Palladium-Catalyzed Cross-Coupling

The synthesis of unsymmetrical biaryls like **3-Methylbiphenyl** is efficiently achieved through palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction. This method is favored for its high yields, tolerance of various functional groups, and relatively mild reaction conditions.

The core principle involves the reaction of an aryl halide (or triflate) with an arylboronic acid in the presence of a palladium catalyst and a base. For **3-Methylbiphenyl**, this translates to coupling 3-methylphenylboronic acid with a halobenzene (e.g., bromobenzene).

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Caption: Suzuki-Miyaura cross-coupling for **3-Methylbiphenyl** synthesis.

Analytical Characterization Workflow

To confirm the identity, purity, and quantity of **3-Methylbiphenyl** in a sample, a combination of chromatographic and spectroscopic methods is employed. High-Performance Liquid Chromatography (HPLC) is a standard technique for its analysis.^[9]

Protocol: Reverse-Phase HPLC Analysis

This protocol describes a typical method for analyzing **3-Methylbiphenyl**. The causality behind these choices is rooted in the compound's nonpolar, aromatic nature. A C18 column is selected for its hydrophobic stationary phase, which effectively retains the analyte through hydrophobic interactions. The mobile phase, a mixture of acetonitrile and water, is chosen to elute the

compound at a reasonable retention time; acetonitrile acts as the strong organic solvent that disrupts the interaction with the stationary phase, leading to elution.

Objective: To determine the purity of a **3-Methylbiphenyl** sample.

Materials:

- HPLC system with UV detector
- Newcrom R1 or equivalent C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)[9]
- Acetonitrile (MeCN), HPLC grade
- Deionized water, HPLC grade
- Phosphoric acid or Formic acid (for MS compatibility)[9]
- **3-Methylbiphenyl** standard and sample for analysis

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of 70:30 (v/v) acetonitrile and water. Acidify slightly with phosphoric acid (e.g., to 0.1%) to sharpen peaks by ensuring any ionizable silanols on the silica support are protonated. For mass spectrometry detection, substitute phosphoric acid with a volatile acid like formic acid.[9]
- Standard Preparation: Accurately weigh a small amount of pure **3-Methylbiphenyl** standard and dissolve it in the mobile phase to create a stock solution (e.g., 1 mg/mL). Prepare a working standard by diluting the stock solution to a suitable concentration (e.g., 100 μ g/mL).
- Sample Preparation: Dissolve the sample containing **3-Methylbiphenyl** in the mobile phase to a concentration similar to the working standard. Filter the sample through a 0.45 μ m syringe filter to remove particulates that could damage the column.
- Instrument Setup:
 - Install the C18 column and equilibrate the system with the mobile phase at a flow rate of 1.0 mL/min until a stable baseline is achieved.

- Set the UV detector to a wavelength where **3-Methylbiphenyl** has strong absorbance (typically determined via UV-Vis spectrum, often around 254 nm for aromatic compounds).
- Analysis:
 - Inject a fixed volume (e.g., 10 μ L) of the standard solution and record the chromatogram and retention time.
 - Inject the same volume of the prepared sample solution.
 - Purity can be estimated by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Applications in Drug Development and Research

3-Methylbiphenyl serves as a crucial scaffold and intermediate in several areas of chemical research:

- Organic Synthesis: It is a fundamental building block for constructing more complex, polycyclic aromatic systems or functionalized biaryl compounds.^[4] These larger molecules are often investigated for their potential as active pharmaceutical ingredients (APIs).
- Materials Science: The biphenyl structure is rigid and planar, making its derivatives candidates for the development of high-performance plastics, liquid crystals, and resins.^[4]
- Catalysis Research: The compound is used as a model substrate in studies of catalytic hydrotreatment and hydrogenation, processes vital in petrochemical refining and fine chemical synthesis.^[4]
- Pharmacokinetic Studies: As a lipophilic molecule ($X\log P \sim 3.9-4.34$), it and its derivatives can be used in studies modeling the absorption, distribution, metabolism, and excretion (ADME) of aromatic drug candidates.^{[5][9]}

Safety, Handling, and Storage

Proper handling of **3-Methylbiphenyl** is essential to ensure laboratory safety.

- Hazard Identification: The compound is known to cause skin and eye irritation and may cause respiratory irritation upon inhalation.[5][13]
- Personal Protective Equipment (PPE): Always wear appropriate protective gloves (e.g., nitrile), chemical safety goggles conforming to EN166 or OSHA standards, and a lab coat.[3][6]
- Handling: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[3][13] Avoid all personal contact. Do not eat, drink, or smoke in the handling area.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible substances such as strong oxidizing agents.[3][6]
- Spill Management: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal.[13] Prevent entry into drains or waterways.[13]

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